

Application Notes and Protocols for Sisomicin In Vitro Susceptibility Testing

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Compound of Interest

Compound Name: *Sisomicin*

Cat. No.: *B1680986*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the protocols for determining the in vitro susceptibility of bacteria to **sisomicin**, an aminoglycoside antibiotic. The information compiled is intended to guide laboratory personnel in establishing accurate and reproducible susceptibility testing methods.

Introduction

Sisomicin is a broad-spectrum aminoglycoside antibiotic derived from *Micromonospora inyoensis*. It exhibits bactericidal activity against a wide range of pathogens, particularly Gram-negative bacteria.[1] The mechanism of action of **sisomicin** involves the inhibition of bacterial protein synthesis. It binds to the 30S ribosomal subunit, which interferes with the initiation complex of protein synthesis and causes misreading of the mRNA genetic code.[1][2][3] This leads to the production of nonfunctional or toxic proteins, ultimately resulting in bacterial cell death.[1][4]

Accurate in vitro susceptibility testing is crucial for determining the potential clinical efficacy of **sisomicin** against specific bacterial isolates and for monitoring the emergence of resistance. The two most widely recognized standardized methods for antimicrobial susceptibility testing are broth microdilution and disk diffusion. These methods are outlined by organizations such as the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Important Note: As of the latest revisions of the CLSI (M100, 33rd Edition) and EUCAST breakpoint tables, specific interpretive criteria (breakpoints) for **sisomicin** have not been established or are not currently listed.[3][5][6] Therefore, the following protocols are based on the general principles for testing aminoglycosides as outlined by these regulatory bodies. In the absence of specific breakpoints, results for **sisomicin** are typically reported as the Minimum Inhibitory Concentration (MIC) value only.

Data Presentation: Quality Control Parameters

In the absence of **sisomicin**-specific breakpoints and quality control ranges, laboratories should perform quality control using standard reference strains with other aminoglycosides to ensure the accuracy of the testing methodology. The following tables provide the CLSI and EUCAST quality control ranges for relevant aminoglycosides with commonly used QC strains.

Table 1: CLSI Quality Control Ranges for Aminoglycosides with *Escherichia coli* ATCC® 25922™

Antimicrobial Agent	Disk Content	Zone Diameter (mm)	MIC (µg/mL)
Amikacin	30 µg	19 - 26	1 - 4
Gentamicin	10 µg	19 - 26	0.25 - 1
Tobramycin	10 µg	19 - 29	0.25 - 1

Source: CLSI M100, 33rd Ed.[7]

Table 2: CLSI Quality Control Ranges for Aminoglycosides with *Pseudomonas aeruginosa* ATCC® 27853™

Antimicrobial Agent	Disk Content	Zone Diameter (mm)	MIC (µg/mL)
Amikacin	30 µg	18 - 26	2 - 8
Gentamicin	10 µg	16 - 21	0.5 - 2
Tobramycin	10 µg	19 - 25	0.5 - 2

Source: CLSI M100, 33rd Ed.

Table 3: EUCAST Quality Control Ranges for Aminoglycosides with *Escherichia coli* ATCC® 25922™

Antimicrobial Agent	Disk Content	Zone Diameter (mm)	MIC (µg/mL)
Amikacin	30 µg	19 - 25	1 - 8
Gentamicin	10 µg	19 - 25	0.25 - 1
Tobramycin	10 µg	21 - 27	0.25 - 2

Source: EUCAST Quality Control Tables[8]

Table 4: EUCAST Quality Control Ranges for Aminoglycosides with *Pseudomonas aeruginosa* ATCC® 27853™

Antimicrobial Agent	Disk Content	Zone Diameter (mm)	MIC (µg/mL)
Amikacin	30 µg	20 - 26	2 - 8
Gentamicin	10 µg	19 - 25	1 - 4
Tobramycin	10 µg	21 - 27	0.5 - 4

Source: EUCAST Quality Control Tables[8]

Experimental Protocols

Protocol 1: Broth Microdilution Method

This method determines the Minimum Inhibitory Concentration (MIC) of **sisomicin**, which is the lowest concentration of the antibiotic that inhibits the visible growth of a microorganism.

Materials:

- **Sisomicin** analytical standard
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum suspension equivalent to a 0.5 McFarland standard
- Sterile saline or broth for inoculum preparation
- Spectrophotometer
- Incubator ($35 \pm 2^{\circ}\text{C}$)
- Pipettes and sterile tips

Procedure:

- Preparation of **Sisomicin** Stock Solution: Prepare a stock solution of **sisomicin** in a suitable sterile solvent (e.g., water) at a concentration at least 10 times the highest concentration to be tested.
- Preparation of Microtiter Plates:
 - Dispense 50 μL of CAMHB into each well of a 96-well microtiter plate.
 - Add 50 μL of the **sisomicin** stock solution to the first well of each row to be tested, resulting in a 1:2 dilution.
 - Perform serial twofold dilutions by transferring 50 μL from the first well to the second, and so on, down the plate. Discard the final 50 μL from the last well. This will result in wells with decreasing concentrations of **sisomicin**.
 - Include a growth control well (no antibiotic) and a sterility control well (no bacteria) for each isolate tested.
- Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, select several morphologically similar colonies.
- Suspend the colonies in sterile saline or broth.
- Adjust the turbidity of the suspension to match a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). This can be done visually or using a spectrophotometer.
- Dilute the adjusted inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well after inoculation.
- Inoculation: Inoculate each well (except the sterility control) with 50 μ L of the diluted bacterial suspension. The final volume in each well will be 100 μ L.
- Incubation: Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading Results: The MIC is the lowest concentration of **sisomicin** at which there is no visible growth (turbidity) as observed from the bottom of the plate.

Protocol 2: Disk Diffusion (Kirby-Bauer) Method

This method assesses the susceptibility of a bacterium to **sisomicin** by measuring the diameter of the zone of growth inhibition around a **sisomicin**-impregnated disk.

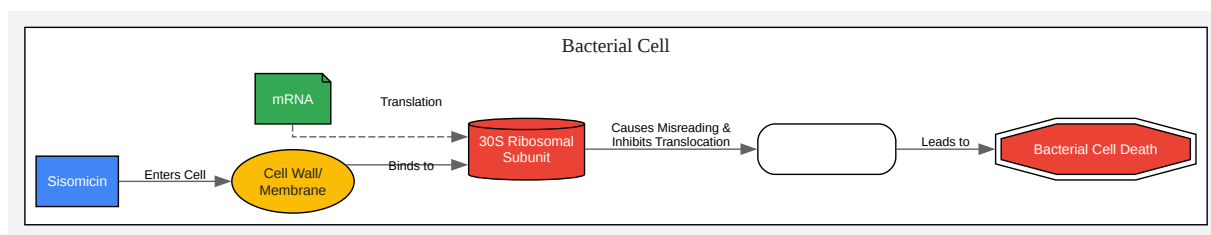
Materials:

- **Sisomicin** disks (concentration to be determined based on preliminary studies, as no standard exists)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Bacterial inoculum suspension equivalent to a 0.5 McFarland standard
- Sterile cotton swabs
- Incubator ($35 \pm 2^\circ\text{C}$)
- Ruler or calipers for measuring zone diameters

Procedure:

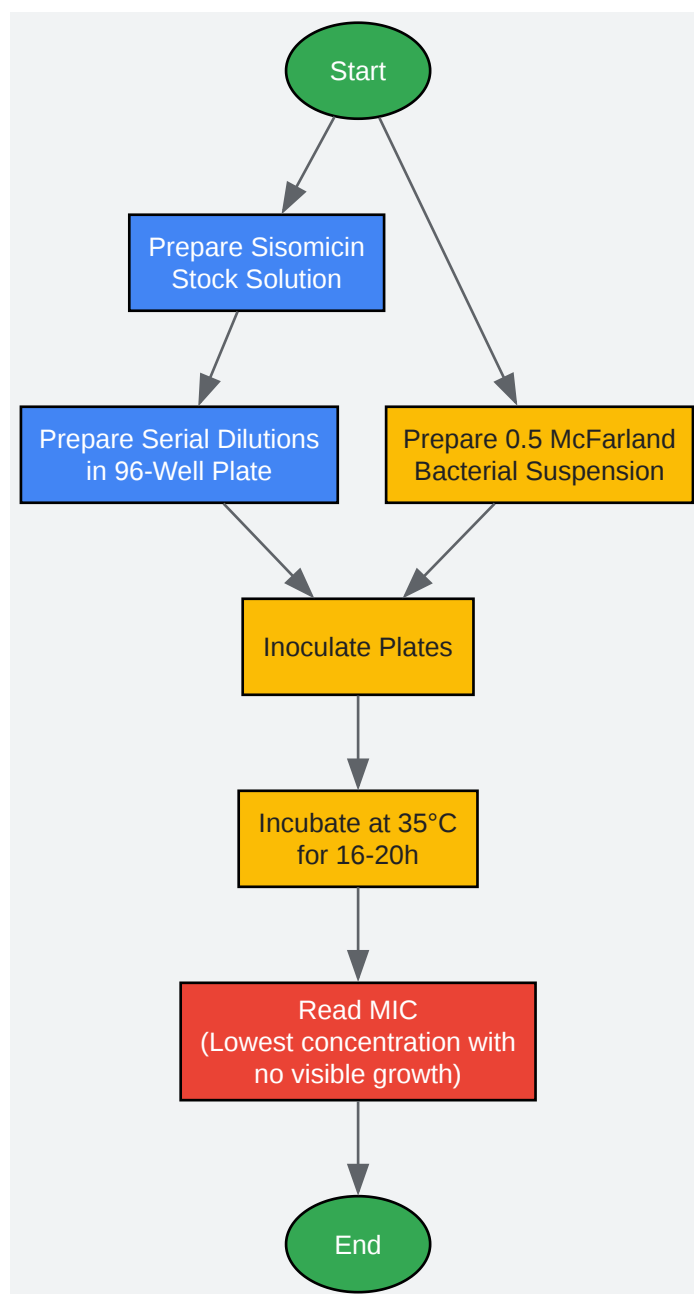
- Inoculum Preparation: Prepare the bacterial inoculum as described in the broth microdilution protocol (Step 3).
- Plate Inoculation:
 - Dip a sterile cotton swab into the adjusted inoculum suspension.
 - Rotate the swab against the side of the tube to remove excess fluid.
 - Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60 degrees between each streaking to ensure uniform growth.
 - Allow the plate to dry for 3-5 minutes with the lid slightly ajar.
- Application of Disks:
 - Aseptically apply the **sisomicin** disk to the surface of the inoculated MHA plate.
 - Gently press the disk to ensure complete contact with the agar surface.
 - If testing multiple antibiotics, ensure disks are spaced at least 24 mm apart.
- Incubation: Invert the plates and incubate at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading Results: Measure the diameter of the zone of complete growth inhibition in millimeters (mm), including the diameter of the disk.

Visualizations



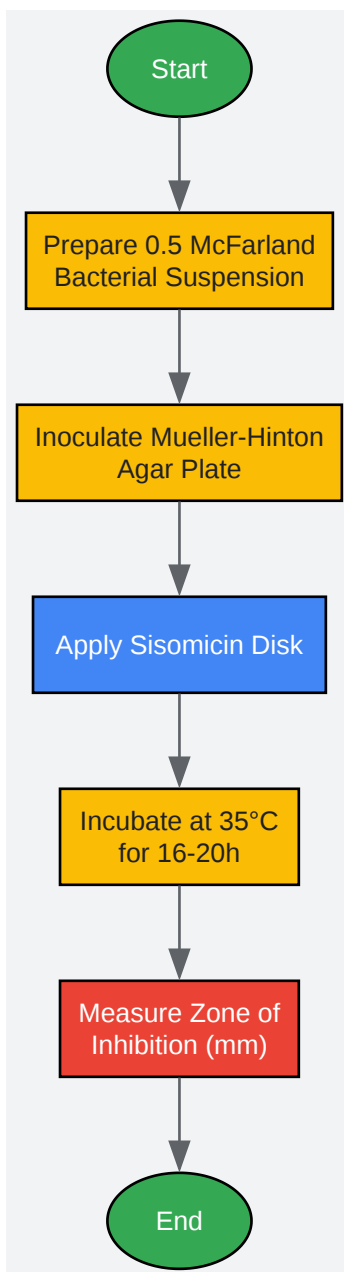
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Caption: Mechanism of action of **sisomicin** leading to bacterial cell death.



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Caption: Workflow for the broth microdilution susceptibility test.



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Caption: Workflow for the disk diffusion susceptibility test.

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